

tetracaine HCl Krafft temperature determination

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetracaine Hydrochloride

CAS No.: 136-47-0

Cat. No.: S545009

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Physicochemical Properties of Tetracaine HCl

The table below summarizes the key surfactant-related data available from the search results.

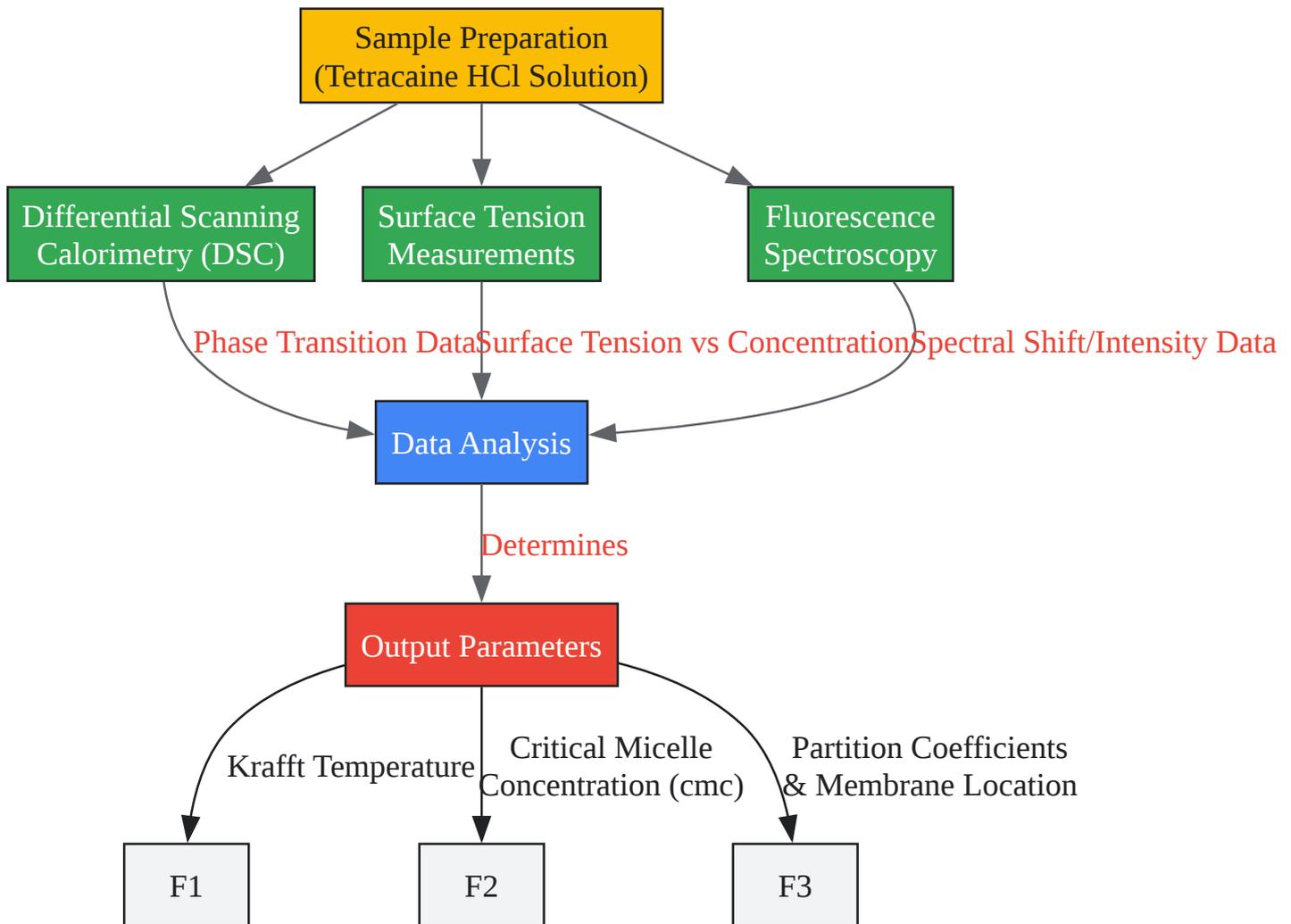
Property	Reported Value / Finding	Experimental Conditions	Citation
Critical Micelle Concentration (cmc)	79.43 mM	In NaCl solution, at 298.15 K, determined by surface tension.	[1]
Krafft Temperature	Not explicitly stated	N/A	N/A
Micelle Formation	Confirmed	Forms micelles in aqueous solution.	[2] [3]
Phase Behavior	Induces interdigitated gel phase and vesicle-to-micelle transformation in phospholipid bilayers.	In systems with DSPC, DPPC, and DMPC lipids.	[2]

Experimental Methods for Characterization

Although a Krafft point was not listed, the search results describe several techniques used to study the micellization and phase behavior of tetracaine HCl, which are directly relevant to its determination.

- **Differential Scanning Calorimetry (DSC):** This is a primary method for studying phase transitions. One study used DSC to observe the effect of tetracaine HCl on the phase transition temperatures of phospholipid bilayers, noting depression of the main transition temperature and the induction of an interdigitated gel phase [2]. This methodology is directly applicable for investigating the Krafft temperature, which is a solubility phase transition.
- **Surface Tension Measurements:** This technique was successfully used to determine the **Critical Micelle Concentration (cmc)** of tetracaine HCl in the presence of salt [1]. The cmc is intrinsically linked to the Krafft temperature, as both describe the onset of micellization under different constraints (concentration and temperature, respectively).
- **Fluorescence Spectroscopy:** Research has exploited the intrinsic fluorescence of tetracaine to study its binding and location within model membranes, determining membrane-buffer partition coefficients for its protonated and base forms [3]. This provides insight into its interaction with hydrophobic environments.

The following diagram outlines a general experimental workflow for characterizing the micellization and phase behavior of a compound like tetracaine HCl, based on the techniques cited.



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Experimental workflow for surfactant characterization.

A Path Forward for Determination

The absence of a published Krafft temperature suggests it may need to be determined experimentally. Your most direct approach would be to use **Differential Scanning Calorimetry (DSC)**:

- **Principle:** The Krafft temperature is the point below which the solubility of the ionic surfactant is less than its cmc, and above which micelles form freely. This appears as a distinct endothermic peak in a DSC thermogram.

- **Procedure:** Prepare aqueous solutions of tetracaine HCl at various concentrations. Run DSC heating scans over a temperature range that spans the expected transition (e.g., from 0-50°C). The onset of the endothermic peak associated with the dissolution of the hydrated solid and the onset of micellization corresponds to the Krafft temperature.

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References

1. Synergistic Interaction and Binding Efficiency of Tetracaine ... [mdpi.com]
2. Interdigitation and vesicle-to-micelle transformation ... [sciencedirect.com]
3. Tetracaine-Membrane Interactions: Effects of Lipid ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tetracaine HCl Krafft temperature determination]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545009#tetracaine-hcl-krafft-temperature-determination>]

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